

Drazoxolon application in historical agricultural case studies

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Compound of Interest

Compound Name: Drazoxolon

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Drazoxolon: Application in Historical Agricultural Contexts

Disclaimer: Detailed historical agricultural case studies with specific quantitative data on the application of **Drazoxolon** are not readily available in publicly accessible records. This document provides a comprehensive overview based on existing toxicological and mode of action data, supplemented with general historical usage information. The protocols and tables are constructed from this available information and should be considered illustrative.

Application Notes

Drazoxolon is a fungicide that was historically used for the control of various fungal diseases in agricultural and horticultural settings. It was applied as both a foliar spray and a seed treatment, demonstrating both protective and curative action against a range of pathogens.[1]

Target Pathogens and Crops:

- Foliar Application:
 - Powdery Mildews: Applied to control powdery mildew on crops such as roses and blackcurrants.[1]
 - Coffee Rust (*Hemileia vastatrix*): Used in the management of coffee rust.[1]

- Tea Blister Blight (*Exobasidium vexans*): Employed to control blister blight in tea plantations.[1]
- *Ganoderma* spp.: Utilized for the management of *Ganoderma* root rot in rubber trees.[1]
- Seed Treatment:
 - Damping-off and Seedling Blight: Used as a seed dressing to protect against soil-borne pathogens like *Pythium* and *Fusarium* species.[1]
 - Affected Crops: Seeds of peas, beans, groundnuts, maize, cotton, and grass were treated with **Drazoxolon**. [1]

Mode of Action:

Drazoxolon acts as an uncoupler of oxidative phosphorylation in the fungal mitochondria. This disruption of the vital energy production process within the fungal cells leads to the inhibition of growth and eventual death of the pathogen.

Quantitative Data Summary

Due to the scarcity of specific historical field trial data, the following table summarizes the available toxicological information for **Drazoxolon**, which was a key dataset for its registration and use.

Toxicological Endpoint	Test Animal	Value
Acute Oral LD50	Rat	126 mg/kg
Acute Oral LD50	Mouse	129 mg/kg
Acute Oral LD50	Rabbit	100-120 mg/kg
Acute Oral LD50	Dog	17 mg/kg
Acute Oral LD50	Cat	50-100 mg/kg

Data sourced from the International Atomic Energy Agency's Infocris Pesticide Database.[1]

Experimental Protocols

The following are generalized experimental protocols that would have been typical for testing the efficacy of a fungicide like **Drazoxolon** in a historical context.

Protocol 1: Foliar Fungicide Efficacy Trial for Powdery Mildew Control

- Objective: To evaluate the efficacy of **Drazoxolon** in controlling powdery mildew on a susceptible host plant (e.g., roses).
- Experimental Design: Randomized Complete Block Design (RCBD) with a minimum of four replications.
- Treatments:
 - Untreated Control (water spray).
 - **Drazoxolon** at various application rates (e.g., X, 2X, 4X g/L, where X is a hypothetical standard rate).
 - A standard commercial fungicide for comparison.
- Plot Size: Each plot to consist of a specified number of plants (e.g., 5-10 rose bushes).
- Application:
 - Fungicides to be applied as a foliar spray to the point of runoff using a calibrated sprayer.
 - Applications to commence upon the first signs of disease or prophylactically.
 - Subsequent applications to be made at regular intervals (e.g., 7-14 days).
- Data Collection:
 - Disease severity to be assessed weekly using a standardized rating scale (e.g., 0-5, where 0 = no disease and 5 = severe infection).
 - Phytotoxicity to be visually assessed after each application.

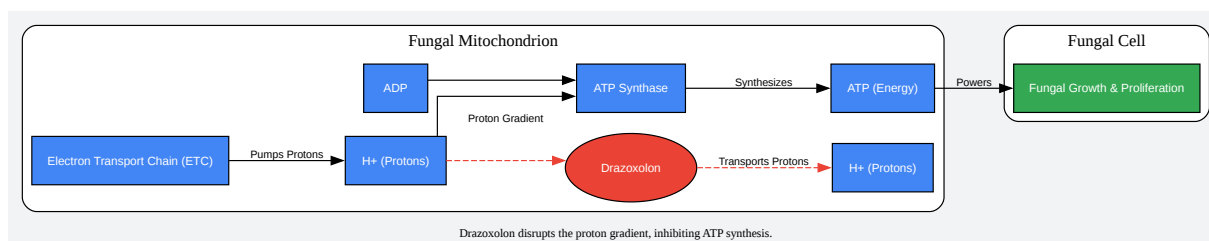
- Statistical Analysis: Data to be analyzed using Analysis of Variance (ANOVA) to determine significant differences between treatments.

Protocol 2: Seed Treatment Efficacy Trial for Pythium and Fusarium Control

- Objective: To assess the effectiveness of **Drazoxolon** as a seed treatment in protecting seedlings from damping-off caused by Pythium and Fusarium spp.
- Experimental Design: Completely Randomized Design (CRD) in a greenhouse or growth chamber setting.
- Treatments:
 - Untreated seeds (control).
 - Seeds treated with **Drazoxolon** at various rates (e.g., Y, 2Y, 4Y g/kg of seed).
 - A standard commercial seed treatment fungicide.
- Methodology:
 - Prepare a soil mix and artificially infest it with known concentrations of Pythium and Fusarium cultures.
 - Treat seeds with the respective fungicide formulations.
 - Sow a predetermined number of seeds (e.g., 25-50) in pots containing the infested soil.
- Data Collection:
 - Seedling emergence to be recorded daily for a specified period (e.g., 14-21 days).
 - Incidence of damping-off (pre- and post-emergence) to be quantified.
 - Seedling vigor (e.g., height, root and shoot weight) to be measured at the end of the experiment.

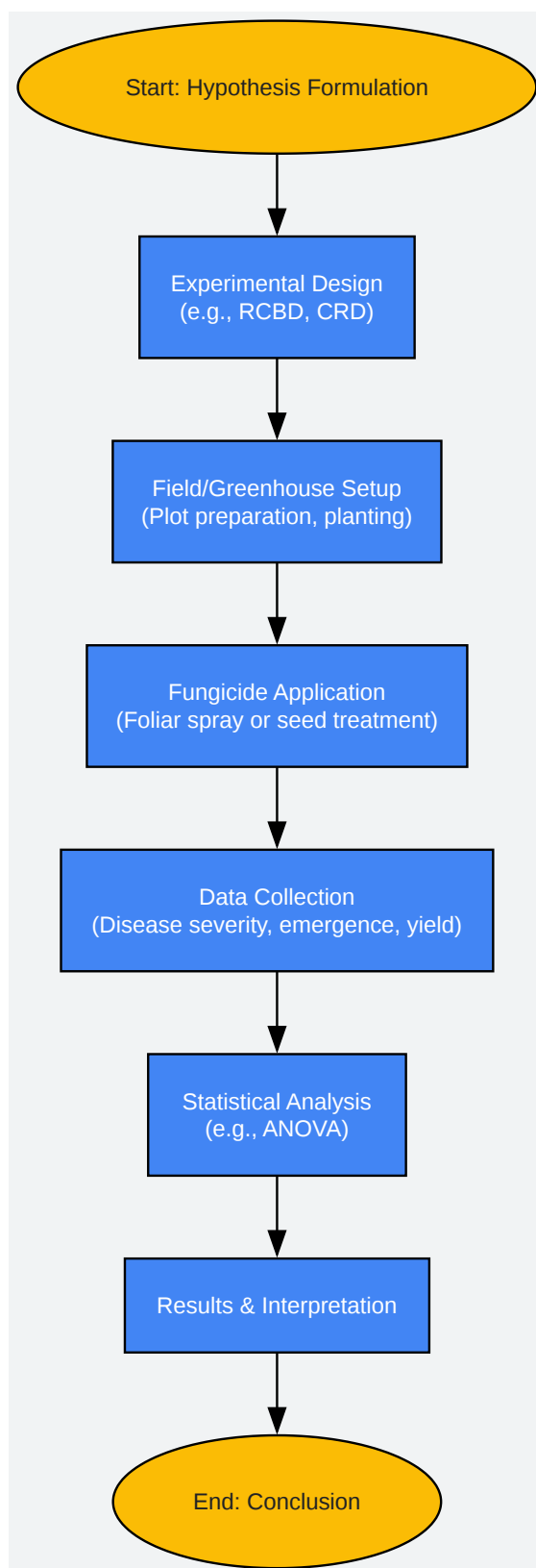
- Statistical Analysis: Emergence and disease incidence data to be analyzed using appropriate statistical tests (e.g., Chi-square or ANOVA).

Visualizations



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Caption: **Drazoxolon's** mode of action as an uncoupler of oxidative phosphorylation.



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Caption: A generalized experimental workflow for fungicide efficacy testing.

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References

- 1. Infocris Pesticide Database - drazoxolon [nucleus.iaea.org]
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